

# An In-depth Technical Guide to Tetrahydrofurfuryl Alcohol (CAS 97-99-4)

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## Compound of Interest

Compound Name: Tetrahydrofurfuryl alcohol

Cat. No.: B7769624

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## Introduction

**Tetrahydrofurfuryl alcohol** (THFA), with the CAS number 97-99-4, is a versatile and biodegradable organic compound derived from the hydrogenation of furfural.<sup>[1][2]</sup> Its unique properties as a water-miscible, low-volatility solvent make it a valuable component in a wide array of industrial and pharmaceutical applications.<sup>[2][3]</sup> This guide provides a comprehensive overview of the core physicochemical properties, safety and toxicological data, and key applications of THFA, with a focus on its relevance to research, particularly in the pharmaceutical sciences. Detailed experimental protocols for its synthesis, purification, and analysis are also presented to support laboratory applications.

## Physicochemical and Spectroscopic Properties

THFA is a colorless, hygroscopic liquid with a faint, pleasant odor.<sup>[3]</sup> It is miscible with water and many common organic solvents.<sup>[3]</sup> A summary of its key physicochemical and spectroscopic properties is provided in the tables below.

### Table 1: Physicochemical Properties of Tetrahydrofurfuryl Alcohol

Property	Value	Reference(s)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> O <sub>2</sub>	[4]
Molecular Weight	102.13 g/mol	[4]
Appearance	Colorless to light yellow liquid	[3]
Odor	Faint, warm, oily, caramellic	[3]
Melting Point	-80 °C	[5]
Boiling Point	178 °C at 760 mmHg	[5]
Density	1.054 g/mL at 25 °C	[5]
Refractive Index (n <sup>20</sup> /D)	1.452	[6]
Vapor Pressure	2.3 mmHg at 39 °C	[5]
Flash Point	73 °C (closed cup)	[5]
Viscosity	6.24 cP at 20 °C	[7]
Solubility	Miscible with water, ethanol, ether, acetone, chloroform, and benzene. Insoluble in paraffin hydrocarbons.	[3]

**Table 2: Spectroscopic Data of Tetrahydrofurfuryl Alcohol**

Spectroscopic Technique	Key Data and Identifiers	Reference(s)
$^1\text{H}$ NMR	Spectrum available	[8]
$^{13}\text{C}$ NMR	Spectrum available	[8]
Mass Spectrometry	Spectrum available	[9]
IR Spectroscopy	Spectrum available	[9]
SMILES	<chem>C1CC(OC1)CO</chem>	[4]
InChI	InChI=1S/C5H10O2/c6-4-5-2-1-3-7-5/h5-6H,1-4H2	[4]
InChIKey	BSYVTEYKTM MYBMK-UHFFFAOYSA-N	[4]

## Applications in Research and Drug Development

THFA's unique solvent properties and its role as a chemical intermediate make it highly valuable in the pharmaceutical industry.[10]

- As a Solvent: Its high purity and miscibility with both aqueous and organic solvents make it an excellent choice for various pharmaceutical preparations. It can be used as a solvent for active pharmaceutical ingredients (APIs) and excipients in formulation development.[10]
- As a Chemical Intermediate: The hydroxyl group of THFA can be readily functionalized, making it a key building block in the synthesis of more complex molecules, including APIs and their intermediates.[10]
- In Drug Delivery: Its properties are being explored for use in drug delivery systems, potentially as a penetration enhancer in topical formulations.[10]

## Safety and Toxicology

A thorough understanding of the safety and toxicological profile of THFA is crucial for its handling and application in a research environment.

### Table 3: Toxicological Data for Tetrahydrofurfuryl Alcohol

Endpoint	Value	Species	Reference(s)
LD <sub>50</sub> (Oral)	1600 - 2500 mg/kg	Rat	[11]
LD <sub>50</sub> (Dermal)	5 g/kg	Guinea pig	[5]
Eye Irritation	Moderate to Severe Irritant	Rabbit	[12]
Skin Irritation	Moderate Irritant	[5]	

#### Hazard Classifications:

- Eye Irritant: Causes serious eye irritation.[12]
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[6][13] Studies in rats have shown testicular impairment and potential developmental effects at high doses.[6][13]

#### Handling and Personal Protective Equipment (PPE):

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of vapors and contact with skin and eyes.

## Experimental Protocols

The following sections provide detailed methodologies for the synthesis, purification, and analysis of **Tetrahydrofurfuryl alcohol**.

## Synthesis of Tetrahydrofurfuryl Alcohol via Hydrogenation of Furfural

This protocol is a representative method based on literature procedures for the catalytic hydrogenation of furfural to THFA.[\[14\]](#)[\[15\]](#)[\[16\]](#)

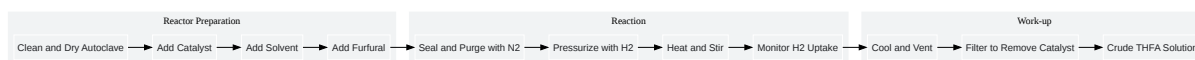
Materials:

- Furfural (freshly distilled)
- Solvent (e.g., water, ethanol, or 2-butanol)
- Catalyst (e.g., Pd/C, Ni-based catalyst, or Rh/C)
- Hydrogen gas (high purity)
- High-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, pressure gauge, and temperature controller.

Procedure:

- Ensure the autoclave is clean and dry.
- Add the catalyst (e.g., 5% Pd/C, 1-5 mol% relative to furfural) to the reactor.
- Add the solvent (e.g., 100 mL) to the reactor.
- Add the freshly distilled furfural (e.g., 0.1 mol) to the reactor.
- Seal the autoclave and purge with nitrogen gas several times to remove air.
- Pressurize the reactor with hydrogen gas to the desired pressure (e.g., 1-5 MPa).
- Begin stirring and heat the reactor to the desired temperature (e.g., 30-100 °C).
- Monitor the reaction progress by observing the hydrogen uptake.
- Once the reaction is complete (no further hydrogen uptake), cool the reactor to room temperature.
- Carefully vent the excess hydrogen gas.

- Open the reactor and filter the reaction mixture to remove the catalyst.
- The crude THFA solution is now ready for purification.



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### *Synthesis of **Tetrahydrofurfuryl Alcohol** Workflow*

## Purification of Tetrahydrofurfuryl Alcohol by Vacuum Distillation

This protocol outlines a general procedure for the purification of crude THFA by vacuum distillation, a common technique for purifying high-boiling liquids.<sup>[12][17]</sup>

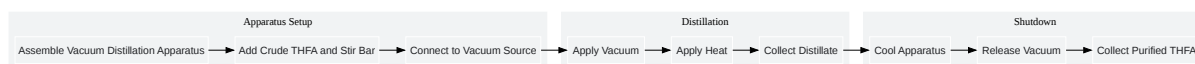
Materials:

- Crude THFA solution
- Vacuum distillation apparatus (round-bottom flask, distillation head with thermometer, condenser, receiving flask)
- Vacuum source (vacuum pump or water aspirator)
- Cold trap
- Heating mantle
- Stir bar

Procedure:

- Assemble the vacuum distillation apparatus, ensuring all glassware is free of cracks.

- Grease all ground-glass joints lightly to ensure a good seal.
- Place the crude THFA solution and a stir bar into the round-bottom flask (no more than two-thirds full).
- Connect the apparatus to the vacuum source with a cold trap in between.
- Turn on the stirrer.
- Slowly apply the vacuum to the system. Observe for any initial bubbling due to residual solvent.
- Once a stable vacuum is achieved, begin to gently heat the distillation flask using the heating mantle.
- Collect the fraction that distills at the expected boiling point of THFA at the measured pressure. A nomograph can be used to estimate the boiling point at reduced pressure.
- Once the desired fraction is collected, remove the heat source and allow the apparatus to cool to room temperature.
- Slowly and carefully release the vacuum before disconnecting the receiving flask containing the purified THFA.



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### *Purification of **Tetrahydrofurfuryl Alcohol** Workflow*

## Analytical Methods for Purity and Quantification

The purity and concentration of THFA can be determined using standard chromatographic techniques.

This method is suitable for determining the purity of THFA and identifying any volatile impurities.<sup>[8]</sup><sup>[9]</sup>

#### Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A polar capillary column (e.g., DB-WAX or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250 °C.
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 220 °C.
  - Hold: 5 minutes at 220 °C.
- Detector Temperature (FID): 250 °C.
- MS Parameters (if used):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: m/z 35-350.

#### Sample Preparation:

- Dilute a small amount of the purified THFA in a suitable solvent (e.g., methanol or dichloromethane) to a concentration of approximately 1 mg/mL.
- Inject 1 µL of the prepared sample into the GC-MS.



This method can be used to quantify THFA in various matrices, including pharmaceutical formulations.[\[18\]](#)[\[19\]](#)[\[20\]](#)

#### Instrumentation and Conditions:

- HPLC System: Equipped with a UV detector.
- Column: A C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of water and acetonitrile (e.g., 80:20 v/v).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 210 nm.
- Injection Volume: 10 µL.

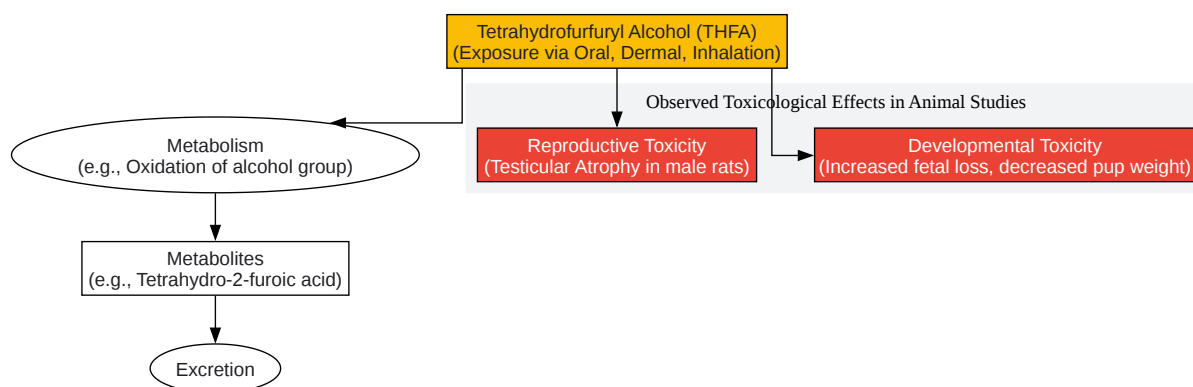
#### Sample Preparation and Calibration:

- Prepare a stock solution of THFA reference standard in the mobile phase (e.g., 1 mg/mL).
- Prepare a series of calibration standards by diluting the stock solution to concentrations ranging from, for example, 1 to 100 µg/mL.
- Prepare the sample for analysis by dissolving it in the mobile phase to a concentration within the calibration range.
- Inject the calibration standards and the sample solution into the HPLC system.
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of THFA in the sample by interpolating its peak area on the calibration curve.

## Biological Effects and Metabolism

While specific signaling pathways directly modulated by THFA are not extensively documented, its biological effects are an area of active investigation, particularly concerning its reproductive toxicity.[6][13] Esters of THFA are expected to be hydrolyzed in the body to THFA and the corresponding carboxylic acid.[13]

The metabolism of THFA is expected to proceed through oxidation of the primary alcohol group, potentially leading to the formation of tetrahydro-2-furoic acid, which can then be further metabolized and excreted.



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